

Spectroscopic Characterization of 4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone

CAS No.: 73640-74-1

Cat. No.: B1331336

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone** (CAS No. 73640-74-1). Designed for researchers, scientists, and professionals in drug development and organic chemistry, this document synthesizes predicted and inferred spectroscopic data from ^1H NMR, ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). In the absence of publicly available experimental spectra for this specific molecule, this guide leverages data from structurally analogous compounds and foundational spectroscopic principles to provide a robust framework for its identification and characterization. The guide includes detailed methodologies for data acquisition, in-depth interpretation of expected spectral features, and visual aids to support structural elucidation, ensuring a self-validating approach to analysis.

Introduction

4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone is a substituted aromatic ketone. Its structure, featuring a benzyloxy group, a hydroxyl group, and a methyl group on an acetophenone scaffold, makes it a potentially valuable intermediate in the synthesis of more complex molecules, including novel pharmaceutical agents and other fine chemicals. The precise arrangement of these functional groups can significantly influence the molecule's reactivity and biological activity.

Accurate structural confirmation and purity assessment are paramount in any chemical research or drug development pipeline. Spectroscopic techniques are the cornerstone of this process. This guide provides an in-depth exploration of the expected spectroscopic signature of **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone**, offering a reliable reference for researchers working with this compound or similar structures.

Molecular and Physical Properties

A summary of the key physical and chemical properties of the target compound is presented below. These data are essential for sample handling, preparation, and analysis.

Property	Value	Source(s)
CAS Number	73640-74-1	[1]
Molecular Formula	C ₁₆ H ₁₆ O ₃	[2]
Molecular Weight	256.30 g/mol	
Monoisotopic Mass	256.10995 Da	[3]
Melting Point	88-91 °C	[1]
Physical Form	Solid	
InChIKey	PWGVUHPMXRYALX-UHFFFAOYSA-N	[3]

Synthesis Overview

Understanding the synthetic route of a compound is crucial as it can inform potential impurities that may be observed in analytical data. **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone** is

typically synthesized via the reaction of 2',4'-dihydroxy-3'-methylacetophenone with benzyl chloride.[1] This reaction is a Williamson ether synthesis where the more acidic 4'-hydroxyl group is selectively benzylated in the presence of a suitable base like potassium carbonate.

- Precursors: 2',4'-dihydroxy-3'-methylacetophenone, Benzyl chloride
- Reagents: Potassium carbonate, Potassium iodide, Acetone (solvent)

Potential impurities could include unreacted starting material (2',4'-dihydroxy-3'-methylacetophenone), the dibenzylated product, or benzyl alcohol from the hydrolysis of benzyl chloride.

Spectroscopic Analysis and Data Interpretation

This section details the predicted spectroscopic data for **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone**. The interpretation is based on the analysis of its functional groups and comparison with known data of similar compounds.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which is fundamental for determining the molecular weight and elemental formula.

Expected Data:

- Molecular Ion (M^+): For the molecular formula $C_{16}H_{16}O_3$, the exact mass is 256.10995 Da.[3] In a high-resolution mass spectrum (HRMS), the molecular ion peak $[M+H]^+$ would be observed at m/z 257.11723.[3]
- Key Fragmentation: The benzyloxy group is prone to characteristic fragmentation. The most prominent fragmentation pathway is the cleavage of the benzylic ether bond, leading to the formation of a stable tropylium cation.
 - Tropylium Cation: A strong peak at m/z 91 ($C_7H_7^+$) is expected, which is a hallmark of compounds containing a benzyl group.
 - Loss of Benzyl Radical: A peak corresponding to the loss of the benzyl radical from the molecular ion $[M - C_7H_7]^+$ would result in a fragment at m/z 165.

- Acylium Ion: Cleavage of the bond between the carbonyl group and the aromatic ring can produce an acylium ion $[\text{CH}_3\text{CO}]^+$ at m/z 43.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The predicted IR absorption bands for **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone** are summarized below.

Wavenumber (cm^{-1})	Functional Group	Description of Vibration
~3400 (broad)	O-H	Phenolic hydroxyl group, hydrogen-bonded
3100-3000	Aromatic C-H	sp^2 C-H stretching
2980-2850	Aliphatic C-H	sp^3 C-H stretching (methyl and methylene)
~1650 (strong)	C=O	Ketone carbonyl stretching, conjugated and hydrogen-bonded
1600-1450	C=C	Aromatic ring stretching
~1260	Aryl C-O	Stretching of the phenolic C-O bond
~1100	Alkyl Aryl Ether C-O	Asymmetric C-O-C stretching of the benzyloxy group

The broadness of the O-H peak is due to hydrogen bonding, and the position of the C=O stretch is lowered from a typical ketone ($\sim 1715 \text{ cm}^{-1}$) due to conjugation with the aromatic ring and intramolecular hydrogen bonding with the 2'-hydroxyl group.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR chemical shifts are based on data from structurally

similar compounds, such as 4'-hydroxy-3'-methylacetophenone and other substituted acetophenones.[1][5]

To facilitate the assignment of NMR signals, the atoms in **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone** are numbered as shown in the diagram below.

Figure 1: Numbering scheme for **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone**.

The predicted ^1H NMR spectrum in CDCl_3 would exhibit the following signals:

Proton(s)	Predicted δ (ppm)	Multiplicity	Integration	Assignment
H-5'	~7.6	d	1H	Aromatic proton ortho to carbonyl
H-6'	~6.5	d	1H	Aromatic proton meta to carbonyl
H-2'', H-6''	~7.4	m	2H	Benzyl aromatic protons (ortho)
H-3'', H-4'', H-5''	~7.3	m	3H	Benzyl aromatic protons (meta, para)
C10-H ₂	~5.1	s	2H	Benzylic methylene protons
C8-H ₃	~2.6	s	3H	Acetyl methyl protons
C9-H ₃	~2.2	s	3H	Aromatic methyl protons
C2'-OH	~12.5	s (br)	1H	Phenolic hydroxyl proton

Causality Behind Predictions:

- The phenolic -OH proton (C2'-OH) is expected to be significantly downfield (>10 ppm) due to strong intramolecular hydrogen bonding with the adjacent carbonyl oxygen. Its signal is often broad.
- The aromatic protons H-5' and H-6' will appear as doublets due to coupling with each other. H-5' is deshielded by the anisotropic effect of the carbonyl group.
- The five protons of the benzyl group will appear in the typical aromatic region of 7.3-7.4 ppm.
- The benzylic methylene protons (C10-H₂) are deshielded by the adjacent oxygen and aromatic ring, appearing around 5.1 ppm as a sharp singlet.
- The acetyl methyl protons (C8-H₃) appear as a singlet around 2.6 ppm, a characteristic region for such groups.^[6]
- The aromatic methyl protons (C9-H₃) will be a singlet at a slightly more upfield position, around 2.2 ppm.

The predicted ¹³C NMR spectrum in CDCl₃ would show 14 distinct signals (due to symmetry in the benzyl group, C2''/C6'' and C3''/C5'' are equivalent).

Carbon(s)	Predicted δ (ppm)	Assignment
C7	~203	Carbonyl carbon
C4'	~160	Aromatic C-O (benzyloxy)
C2'	~158	Aromatic C-O (hydroxyl)
C1"	~136	Benzyl aromatic C (ipso)
C6'	~132	Aromatic CH
C5'	~130	Aromatic CH
C2", C6"	~128.6	Benzyl aromatic CH
C3", C5"	~128.2	Benzyl aromatic CH
C4"	~127.5	Benzyl aromatic CH
C1'	~115	Aromatic C (quaternary)
C3'	~114	Aromatic C (quaternary)
C10	~70	Benzylic CH ₂
C8	~26	Acetyl CH ₃
C9	~16	Aromatic CH ₃

Causality Behind Predictions:

- The carbonyl carbon (C7) is the most downfield signal, as is typical for ketones.[\[7\]](#)
- The aromatic carbons attached to oxygen (C2' and C4') are significantly deshielded and appear in the 158-160 ppm range.
- The remaining aromatic carbons appear in the 114-136 ppm range, with their specific shifts influenced by the electronic effects of the substituents.
- The benzylic methylene carbon (C10) is found around 70 ppm, characteristic for a C-O linkage.

- The two methyl carbons (C8 and C9) are the most upfield signals.

Experimental Protocols

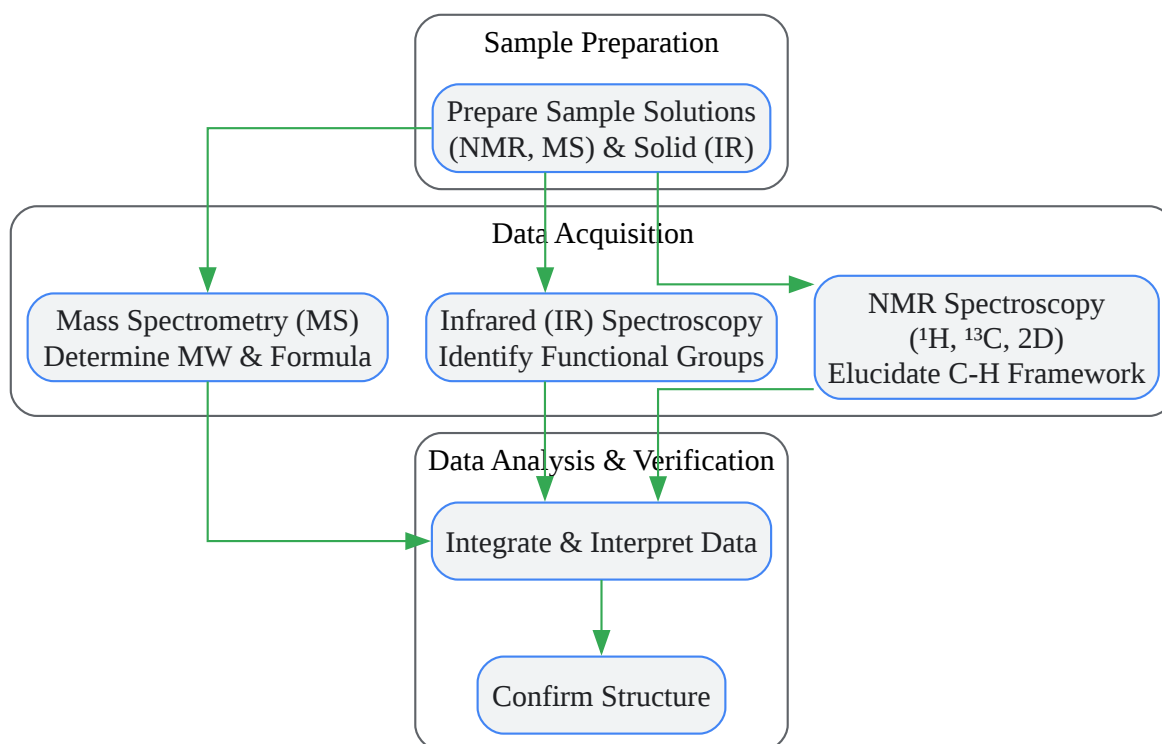
To ensure the acquisition of high-quality, reproducible data, the following standardized protocols are recommended.

General Sample Preparation

- NMR Spectroscopy: Dissolve 5-10 mg of the compound in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal reference.^[2]^[8] Ensure the sample is fully dissolved to avoid issues with magnetic field homogeneity.
- Mass Spectrometry: Prepare a stock solution of the compound at 1 mg/mL in a suitable solvent like methanol or acetonitrile. Dilute this stock to a final concentration of 1-10 $\mu\text{g/mL}$ for analysis.^[9]
- IR Spectroscopy (ATR): Place a small amount of the solid sample directly onto the ATR crystal and apply pressure to ensure good contact.

Spectroscopic Analysis Workflow

The logical flow for a comprehensive spectroscopic analysis is outlined below.



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Figure 2: Workflow for spectroscopic characterization.

Instrument Parameters

- NMR: For ^1H NMR, a standard acquisition would involve a 30° pulse, an acquisition time of ~3 seconds, and a relaxation delay of 1-2 seconds. For ^{13}C NMR, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are necessary due to the low natural abundance and longer relaxation times of the ^{13}C nucleus.^[10]
- MS (ESI-TOF): Use electrospray ionization (ESI) in positive ion mode. Acquire data over a mass range of m/z 50-500. Use a reference compound for continuous mass calibration to ensure high mass accuracy.
- IR (ATR): Collect the spectrum over a range of $4000\text{-}600\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . Perform a background scan before running the sample.

Conclusion: A Self-Validating System

The structural elucidation of **4'-Benzyloxy-2'-hydroxy-3'-methylacetophenone** is achieved through the logical integration of multiple spectroscopic techniques. Each protocol acts as a self-validating system:

- Mass Spectrometry confirms the molecular weight and elemental formula.
- IR Spectroscopy verifies the presence of the key functional groups (hydroxyl, ketone, ether, aromatic rings).
- ^{13}C NMR confirms the number of unique carbon atoms and their chemical environment (carbonyl, aromatic, aliphatic).
- ^1H NMR provides the final piece of the puzzle, showing the number of different types of protons, their connectivity through spin-spin coupling, and their relative numbers through integration.

Together, the predicted data from these techniques provide a unique spectroscopic fingerprint. Any deviation from these expected values would indicate either the presence of impurities or an incorrect structural assignment, prompting further investigation. This multi-faceted approach ensures a high degree of confidence in the identity and purity of the compound, which is essential for its application in research and development.

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